

Application Notes and Protocols for Optrin in Animal Models

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Compound of Interest

Compound Name: *Optrin*

Cat. No.: *B1240277*

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Note to the user: Comprehensive searches for a compound named "**Optrin**" did not yield information on a specific therapeutic agent used in animal models. The search results frequently identified "Optineurin" (OPTN), a crucial signaling protein, and "Optune," a medical device for cancer therapy. This document has been developed based on the available information for Optineurin (OPTN), focusing on its role and the study of its function in animal models, as this is the most relevant molecular entity related to the user's query.

Introduction to Optineurin (OPTN)

Optineurin (OPTN) is a multifaceted protein involved in a variety of essential cellular processes. Initially identified for its role in the tumor necrosis factor (TNF) signaling pathway, its functions have since been expanded to include regulation of NF- κ B signaling, autophagy, and antiviral responses.^[1] Mutations in the OPTN gene are linked to neurodegenerative diseases such as primary open-angle glaucoma (POAG) and amyotrophic lateral sclerosis (ALS), making it a significant subject of research in animal models of these conditions.^{[1][2]}

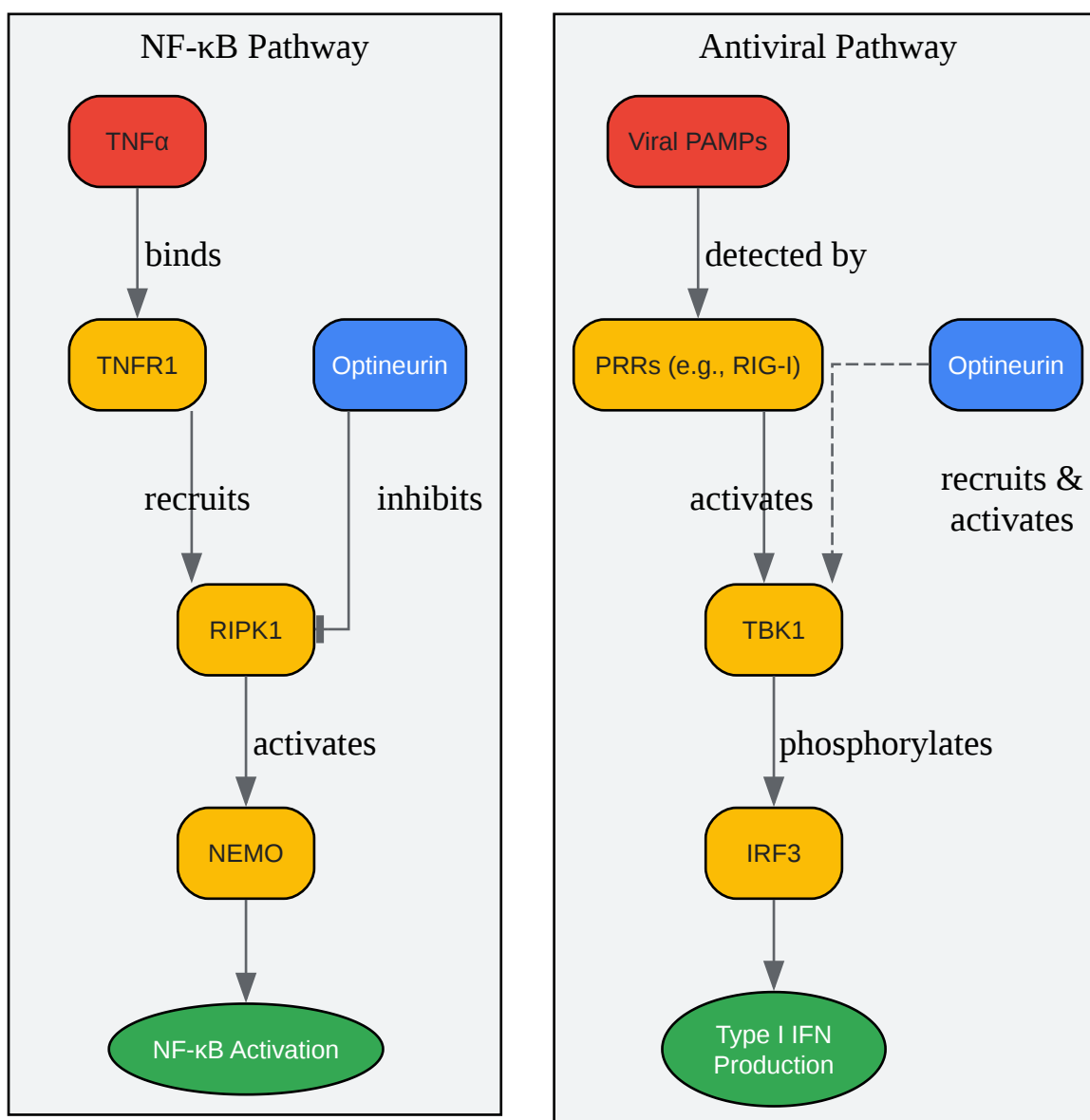
Mechanism of Action

Optineurin functions as a signaling adaptor and autophagy receptor. Its key mechanisms include:

- **NF-κB Signaling Regulation:** OPTN can negatively regulate TNFα- and Toll-like receptor (TLR)-mediated NF-κB activation by competing with NEMO for polyubiquitin chains or by recruiting the deubiquitinating enzyme CYLD to signaling complexes.[1]
- **Autophagy:** As an autophagy receptor, OPTN recognizes and binds to ubiquitin-coated pathogens or damaged mitochondria (mitophagy), facilitating their encapsulation into autophagosomes for degradation.[1]
- **Antiviral Signaling:** OPTN is involved in the production of type I interferons (IFNs) in response to viral infections. It acts by recruiting the kinase TBK1 to the Golgi apparatus, leading to its activation and subsequent phosphorylation of transcription factors that drive IFN production.[3]

Signaling Pathways Involving Optineurin

Optineurin is a key node in several signaling pathways. Below is a diagram illustrating its role in NF-κB and antiviral signaling.



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Caption: Optineurin's role in NF-κB inhibition and antiviral response activation.

Application in Animal Models

Animal models are crucial for understanding the *in vivo* function of Optineurin and the pathological consequences of its mutation. The primary application is in modeling neurodegenerative diseases.

Glaucoma Mouse Model

Mutations in OPTN, such as E50K, are associated with low-pressure primary open-angle glaucoma.^[2] Transgenic mouse models expressing this mutation have been developed to study the disease's pathophysiology.^[2]

Table 1: Summary of Quantitative Data from E50K OPTN Mouse Model

Parameter	Wild-Type Mice (18 months)	E50K OPTN Mice (18 months)	Reference
Retinal Ganglion Cell (RGC) Survival	Age-related decrease	Enhanced RGC loss compared to WT	^[2]
Axonal Degeneration	Age-related degeneration	Enhanced axonal degeneration compared to WT	^[2]
Visual Function (Contrast Sensitivity)	Normal for age	Significantly impaired	^[2]

Experimental Protocols

Protocol 1: Evaluation of Visual Function in E50K OPTN Glaucoma Mouse Model

This protocol describes a non-invasive method to assess visual impairment in a transgenic mouse model of glaucoma.

Objective: To measure contrast sensitivity in E50K OPTN transgenic mice compared to wild-type littermates.

Materials:

- E50K OPTN transgenic mice and wild-type controls (e.g., C57BL/6J background).
- Optomotor response (OMR) system.
- Animal handling and restraint devices as required by the OMR system.

Methodology:

- **Animal Acclimatization:** Allow mice to acclimatize to the testing room for at least 30 minutes before the experiment.
- **OMR System Setup:** Calibrate the OMR system according to the manufacturer's instructions. The system typically consists of a virtual cylinder with rotating sine-wave gratings displayed on surrounding monitors.
- **Placing the Animal:** Place an unrestrained mouse on the platform in the center of the OMR arena.
- **Observation:** The rotating grating elicits a reflexive head-tracking movement (optomotor reflex) in the direction of rotation.
- **Threshold Determination:**
 - Begin with a high-contrast grating (e.g., 100%).
 - Gradually decrease the contrast of the grating at a constant spatial frequency.
 - The contrast sensitivity threshold is defined as the lowest contrast at which the mouse consistently tracks the rotating pattern.
 - An automated system can be used for objective, bias-free results.^[4]
- **Data Collection:** Record the contrast sensitivity thresholds for each eye of each mouse.
- **Statistical Analysis:** Compare the mean contrast sensitivity between the E50K OPTN and wild-type groups using an appropriate statistical test (e.g., Student's t-test).

Caption: Experimental workflow for assessing visual function using an optomotor response system.

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